

Personal protective equipment for handling 3-Mercapto-1-octanol-d5

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Compound of Interest

Compound Name: 3-Mercapto-1-octanol-d5

Cat. No.: B12368911

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Essential Safety and Handling of 3-Mercapto-1-octanol-d5

For Immediate Reference: Key Safety and Logistical Information

The following guide provides critical operational and disposal protocols for the safe handling of **3-Mercapto-1-octanol-d5** in a laboratory setting. This information is intended for researchers, scientists, and drug development professionals to minimize risks and ensure the integrity of the compound.

Personal Protective Equipment (PPE)

Due to the potential hazards associated with mercaptans, including irritation to the respiratory tract, skin, and eyes, appropriate personal protective equipment is mandatory.^{[1][2][3]} The deuterated nature of this compound also necessitates careful handling to prevent isotopic dilution.^[4]

Recommended PPE:

Equipment	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene, or Butyl rubber).[5]	To prevent skin contact with the mercaptan, which can cause irritation.[3]
Eye Protection	Safety goggles or a face shield.[1]	To protect eyes from splashes, which can cause serious irritation.[6]
Skin and Body	Laboratory coat or chemical-resistant apron.[1]	To protect skin and clothing from contamination.
Respiratory	Use in a well-ventilated area or under a chemical fume hood. [1][7] A respirator with organic vapor cartridges may be necessary for spills or in poorly ventilated areas.[5]	To avoid inhalation of vapors, which can cause respiratory irritation.[3][8]

Health and Safety Data

While specific toxicological data for **3-Mercapto-1-octanol-d5** is not readily available, data for similar mercaptans and 1-octanol indicate potential hazards. Mercaptans are known for their strong, unpleasant odor.[2]

Exposure Limits for a Related Compound (Methyl Mercaptan):

Organization	Limit	Details
OSHA	10 ppm	Never to be exceeded.[5]
NIOSH	0.5 ppm	15-minute ceiling.[5]
ACGIH	0.5 ppm	8-hour time-weighted average. [5]

Note: These limits are for a related compound and should be used as a guide for cautious handling.

Physical and Chemical Properties (of related, non-deuterated compounds):

Property	1-Octanol[6]	3-Mercapto-1-propanol[9]
Boiling Point	196 °C (385 °F)	81 - 82 °C (178 - 180 °F) at 13 hPa
Density	0.827 g/cm ³ (at 25 °C)	1.067 g/cm ³ (at 20 °C)
Flash Point	81 °C (177.8 °F)	Combustible liquid[9]

Operational Plan: Step-by-Step Handling Protocol

A. Preparation and Acclimatization:

- **Acclimatize:** Before use, allow the sealed container of **3-Mercapto-1-octanol-d5** to equilibrate to room temperature.[10][11] This is a critical step to prevent condensation of atmospheric moisture inside the container upon opening, which could lead to hydrogen-deuterium (H-D) exchange and compromise the isotopic purity of the compound.[4][11]
- **Inert Atmosphere:** Whenever possible, handle the compound under a dry, inert atmosphere, such as nitrogen or argon, to further minimize exposure to moisture.[4][10]
- **Ventilation:** Ensure all handling is performed in a well-ventilated area, preferably within a certified chemical fume hood.[7]

B. Aliquoting and Use:

- **Don PPE:** Put on all required personal protective equipment as detailed in the table above.
- **Grounding:** If transferring significant quantities, ensure containers are grounded and bonded to prevent static discharge, as mercaptans can be combustible.[5][12]
- **Dispensing:** Use only non-sparking tools when opening and closing containers.[5][12]
- **Sealing:** After dispensing the required amount, securely seal the container to protect the remaining compound from atmospheric moisture and oxidation.[4]

- Hygiene: After handling, wash hands and any exposed skin thoroughly with soap and water.
[8] Do not eat, drink, or smoke in the work area.[12]

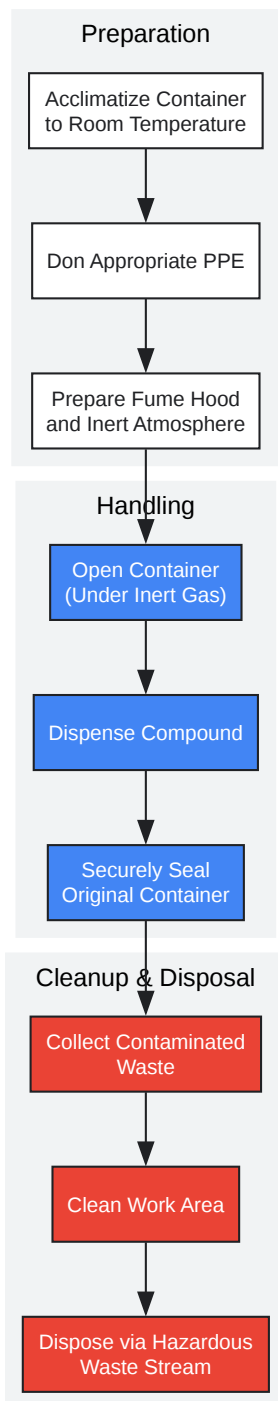
Disposal Plan

Waste containing **3-Mercapto-1-octanol-d5** must be treated as hazardous waste.

- Waste Collection: Collect all waste, including contaminated consumables (e.g., pipette tips, gloves), in a designated, sealed, and clearly labeled hazardous waste container.
- Neutralization (for spills): Small spills may be neutralized with a 10% aqueous alkali solution or other oxidizing agents like potassium permanganate or calcium hypochlorite.[13]
However, consult your institution's safety officer for specific procedures.
- Incineration: The preferred method for mercaptan disposal is typically controlled incineration.
[14]
- Professional Disposal: Arrange for disposal through a licensed hazardous waste management company.[12][15] Do not pour mercaptan waste down the drain.[9]

Logical Workflow for Safe Handling

Workflow for Safe Handling of 3-Mercapto-1-octanol-d5



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Caption: Workflow for the safe handling of **3-Mercapto-1-octanol-d5**.

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